

"ferrous citrate" molecular structure and bonding

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Compound of Interest

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An In-Depth Technical Guide to the Molecular Structure and Bonding of Ferrous Citrate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ferrous citrate, a coordination complex of significant interest in nutrition and pharmacology, presents a fascinating case study in the interplay of molecular structure and chemical bonding. This guide provides a comprehensive technical overview of the core principles governing the structure and bonding of ferrous citrate. We will delve into its solid-state and solution-phase structures, the nature of the coordination bonds between the iron(II) ion and the citrate ligand, and the key experimental methodologies employed for its characterization. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development seeking a deeper understanding of this important iron chelate.

Introduction: The Significance of Ferrous Citrate

Ferrous citrate, the iron(II) salt of citric acid, is a widely utilized compound, primarily as a bioavailable source of iron for nutritional supplementation and the treatment of iron-deficiency anemia.[1][2] The chelation of the ferrous ion (Fe^{2+}) by the citrate ligand enhances its solubility and stability, particularly in the gastrointestinal tract, facilitating its absorption.[3] Understanding the intricate details of its molecular structure and the nature of its chemical bonds is paramount for optimizing its formulation, predicting its behavior in biological systems, and developing novel applications.

This guide will move beyond a superficial description to provide a detailed analysis of the coordination chemistry at play. We will explore both the confirmed solid-state structure and the dynamic speciation that occurs in aqueous solutions, offering insights into the fundamental principles that dictate its function.

The Molecular Architecture of Ferrous Citrate

The term "ferrous citrate" does not refer to a single, simple molecule but rather to a series of coordination complexes that can be formed between the ferrous ion and the citrate anion.[4][5] The specific structure is highly dependent on the physical state (solid or aqueous) and the surrounding chemical environment, such as pH and the molar ratio of iron to citrate.[6][7]

The Crystalline State: A Coordination Polymer

While a variety of complexes are likely to exist in solution, to date, only one specific ferrous citrate complex has been successfully crystallized and its structure elucidated through X-ray crystallography.[4][5][8] This crystalline form is a coordination polymer with the chemical formula $[\text{Fe}(\text{H}_2\text{O})_6]^{2+} \{[\text{Fe}(\text{C}_6\text{H}_5\text{O}_7)(\text{H}_2\text{O})]^{-}\}_2 \cdot 2\text{H}_2\text{O}$. [4][5][8]

Key structural features of this polymer include:

- Two distinct iron centers: The structure contains a hexaaquairon(II) cation, $[\text{Fe}(\text{H}_2\text{O})_6]^{2+}$, and a polymeric anionic chain, $\{[\text{Fe}(\text{C}_6\text{H}_5\text{O}_7)(\text{H}_2\text{O})]^{-}\}_n$.
- The Citrate Ligand: In this complex, the citrate anion is the triply deprotonated form of citric acid ($\text{C}_6\text{H}_5\text{O}_7^{3-}$), where all three carboxylic acid groups have lost a proton.[4][5][8]
- Coordination Environment: Within the anionic polymer, the ferrous ion is coordinated to the citrate ligand and a water molecule. The citrate acts as a multidentate ligand, binding to the

iron center through the oxygen atoms of its carboxylate groups and its central hydroxyl group.

Another characterized solid-state structure is a neutral coordination polymer, $[\text{Fe}(\text{H}_2\text{cit})(\text{H}_2\text{O})]_n$. [9] This structure is composed of one-dimensional chains of corner-sharing $\text{Fe}(\text{II})\text{O}_6$ octahedra that are further cross-linked by the citrate ligands. [9]

The polymeric nature of these solid-state structures is a critical aspect of their chemistry, influencing properties such as solubility and dissolution rates.

Ferrous Citrate in Aqueous Solution: A Dynamic Equilibrium

In an aqueous environment, the situation is more complex. The solid-state polymeric structure dissolves, and a dynamic equilibrium is established between various ferrous citrate species. The speciation is primarily influenced by pH and the concentration of both iron and citrate. [10] [11] While much of the detailed speciation research has focused on the more stable ferric (Fe^{3+}) citrate, the principles are applicable to the ferrous state.

At neutral pH, it is proposed that a ferrous ion can coordinate with two citrate ligands to form a complex such as $[\text{Fe}(\text{II})(\text{citrate})_2]^{4-}$. [6] In this scenario, the citrate ligand acts as a tridentate chelator, binding through two deprotonated carboxylate groups and the deprotonated hydroxyl group. [12]

The following diagram illustrates the general concept of ferrous citrate chelation:

Figure 1: A simplified 2D representation of the chelation of a ferrous ion by a citrate ligand.

The Nature of Bonding in Ferrous Citrate

The interaction between the ferrous ion and the citrate ligand is a classic example of coordination bonding.

- **Lewis Acid-Base Interaction:** The Fe^{2+} ion acts as a Lewis acid, an electron pair acceptor, while the oxygen atoms of the citrate's carboxylate and hydroxyl groups act as Lewis bases, electron pair donors.

- **Ionic and Covalent Character:** The coordination bonds have both ionic and covalent character. The electrostatic attraction between the positively charged Fe^{2+} and the negatively charged oxygen atoms contributes to the ionic nature, while the sharing of electrons imparts covalent character.
- **High-Spin Complex and Paramagnetism:** Ferrous citrates are known to be paramagnetic.[4][5][8] This indicates that the Fe^{2+} ion is in a high-spin d^6 electronic configuration. The carboxylate ligands create a weak crystal field, meaning the energy difference between the t_{2g} and e_g orbitals is small, and it is energetically more favorable for the electrons to occupy the higher energy orbitals than to pair up in the lower energy orbitals.

The strength and nature of these coordination bonds are fundamental to the stability of the complex and its ability to deliver iron effectively in biological systems.

Experimental Methodologies for Characterization

A variety of analytical techniques are employed to elucidate the structure and bonding of ferrous citrate.

X-ray Crystallography

Single-crystal X-ray diffraction is the gold standard for determining the precise three-dimensional arrangement of atoms in a crystalline solid. This technique was instrumental in identifying the polymeric structure of the crystallized form of ferrous citrate.[4][5][8][9]

The general workflow for X-ray crystallography is as follows:



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Figure 2: A simplified workflow for single-crystal X-ray crystallography.

Spectroscopic Techniques

Spectroscopic methods are invaluable for probing the structure and bonding of ferrous citrate, particularly in solution.

- UV-Visible (UV-Vis) Spectrophotometry: This technique is used to study the formation and speciation of iron-citrate complexes in solution by observing changes in the absorption of light at different wavelengths as a function of pH or component concentrations.[11][13]
- Mössbauer Spectroscopy: This is a highly specific technique for studying iron-containing compounds. It can provide information about the oxidation state of the iron (confirming the Fe²⁺ state), its spin state, and the symmetry of its coordination environment.[9]
- Vibrational Spectroscopy (Infrared and Raman): These techniques can provide information about the coordination of the carboxylate and hydroxyl groups to the iron center by observing shifts in their vibrational frequencies upon complexation.

Electrochemical Methods

Techniques such as voltammetry can be used to study the redox behavior of iron-citrate complexes and to determine their stability constants in solution.[10][11]

Summary of Key Properties

Property	Description
Chemical Formula	Varies; Crystalline form is $[\text{Fe}(\text{H}_2\text{O})_6]^{2+}\{[\text{Fe}(\text{C}_6\text{H}_5\text{O}_7)(\text{H}_2\text{O})]^{-}\}_2 \cdot 2\text{H}_2\text{O}$
Appearance	White to slightly gray-green powder or crystals[2]
Molar Mass	Varies depending on the specific complex
Solubility	Soluble in water, forming various complex ions
Bonding Type	Coordination bonds with ionic and covalent character
Magnetic Properties	Paramagnetic (high-spin Fe ²⁺)[4][5][8]

Conclusion

The molecular structure and bonding of ferrous citrate are multifaceted, with a well-defined polymeric structure in the solid state and a dynamic equilibrium of complex species in aqueous solution. The coordination of the ferrous ion by the multidentate citrate ligand is key to its enhanced solubility and bioavailability. A thorough understanding of this coordination chemistry, elucidated through techniques such as X-ray crystallography and various spectroscopic methods, is essential for the continued development and application of ferrous citrate in the fields of nutrition, medicine, and beyond. This guide has provided a foundational overview to aid researchers and professionals in their pursuit of knowledge in this area.

References

- Wikipedia. Iron(II) citrate. [Link](#)
- Wikiwand. Iron(II) citrate. [Link](#)
- ResearchGate. Xray crystallographic structures of iron(III) citrate complexes A, $[\text{FeIII}(\text{Cit})_2]^{5-}$. [Link](#)
- WBCIL. Ferric Citrate | $\text{C}_6\text{H}_5\text{FeO}_7 \times \text{H}_2\text{O}$ | API Manufacturer | Uses & More. [Link](#)
- Journal of the American Chemical Society. Synthesis, Spectroscopic and Structural Characterization of the First Mononuclear, Water Soluble Iron–Citrate Complex, $(\text{NH}_4)_5\text{Fe}(\text{C}_6\text{H}_4\text{O}_7)_2 \cdot 2\text{H}_2\text{O}$. [Link](#)
- PubMed. Revision of iron(III)-citrate speciation in aqueous solution. Voltammetric and spectrophotometric studies. [Link](#)
- Dalton Transactions. Structure and magnetic properties of a new iron(II) citrate coordination polymer. [Link](#)
- Grokipedia. Iron(II) citrate. [Link](#)
- MedKoo Biosciences. Ferrous citrate | CAS#23383-11-1. [Link](#)
- Patsnap Synapse. What is the mechanism of Sodium Ferrous Citrate?. [Link](#)
- PubChem. Ferrous Citrate. [Link](#)

- Wikipedia. Iron(III) citrate. [Link](#)
- ResearchGate. UV-vis spectra of iron(III)-citrate complexes in aqueous solutions recorded as function of pH. [Link](#)
- Journal of Solution Chemistry. Composition and Stability of Iron and Copper Citrate Complexes in Aqueous Solution. [Link](#)
- ResearchGate. Complexation of iron(III) and iron(II) by citrate. Implications for iron speciation in blood plasma. [Link](#)
- Mubychem. Ferrous Citrate - MOLCIT™ Fe2. [Link](#)
- ResearchGate. Speciation plots for ferric citrate species in aqueous solution when the iron. [Link](#)
- ResearchGate. Revision of iron(III)-citrate speciation in aqueous solution. Voltammetric and spectrophotometric studies. [Link](#)
- Journal of the American Chemical Society. The Structure and Behavior of Ferric Tartrate and Citrate Complexes in Dilute Solutions. [Link](#)
- PubChem. Ferrous Citrate | C6H6FeO7 | CID 11064683. [Link](#)
- National Institutes of Health. Revealing the nuclearity of iron citrate complexes at biologically relevant conditions. [Link](#)
- Colorado State University. Spectrophotometric Determination of Iron - CHEM 334 Quantitative Analysis Laboratory. [Link](#)
- Biolron. Ferric Ammonium Citrate What's in It?. [Link](#)
- ResearchGate. (PDF) Iron(III) citrate speciation in aqueous solution. [Link](#)
- Applied and Environmental Microbiology. Influence of Complex Structure on the Biodegradation of Iron-Citrate Complexes. [Link](#)

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Sources

- [1. grokipedia.com \[grokipedia.com\]](https://grokipedia.com)
- [2. MOLCIT™ Fe2 \[molcit.com\]](https://molcit.com)
- [3. What is the mechanism of Sodium Ferrous Citrate? \[synapse.patsnap.com\]](https://synapse.patsnap.com)
- [4. Iron\(II\) citrate - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [5. Iron\(II\) citrate - Wikiwand \[wikiwand.com\]](https://wikiwand.com)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. medkoo.com \[medkoo.com\]](https://medkoo.com)
- [9. \[PDF\] Structure and magnetic properties of a new iron\(II\) citrate coordination polymer. | Semantic Scholar \[semanticscholar.org\]](https://www.semanticscholar.org)
- [10. Revision of iron\(III\)-citrate speciation in aqueous solution. Voltammetric and spectrophotometric studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
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